

Solubility of ethylammonium sulfate in water and common organic solvents

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Compound of Interest

Compound Name: Ethyl-ammonium sulfate

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Solubility of Ethylammonium Sulfate: A Technical Guide for Researchers

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of ethylammonium sulfate in water and common organic solvents. While quantitative solubility data for ethylammonium sulfate is not readily available in published literature, this document outlines the expected solubility trends based on the physicochemical properties of the compound and provides detailed experimental protocols for its determination. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who require an understanding of the solubility of this compound for their work.

Introduction

Ethylammonium sulfate, with the chemical formula $(\text{CH}_3\text{CH}_2\text{NH}_3)_2\text{SO}_4$, is an organic salt that has potential applications in various fields, including as a component in ionic liquids and as a reagent in chemical synthesis. A thorough understanding of its solubility in different solvent systems is crucial for its practical application, particularly in areas such as reaction chemistry, purification, and formulation development.

This guide addresses the current knowledge gap regarding the quantitative solubility of ethylammonium sulfate. While it is known to be a white crystalline solid that is soluble in water, specific solubility values across a range of common laboratory solvents have not been widely reported.[1] Therefore, this document provides standardized methodologies for researchers to determine these values experimentally. The subsequent sections present a framework for recording solubility data, detailed experimental procedures, and a visual representation of the solubility determination workflow.

Physicochemical Properties of Ethylammonium Sulfate

- Molecular Formula: $C_4H_{16}N_2O_4S$ [2]
- Molecular Weight: 188.25 g/mol [2]
- Appearance: White crystalline solid[1]
- General Solubility in Water: Soluble[1]

Quantitative Solubility Data

As of the date of this guide, specific quantitative solubility data for ethylammonium sulfate in water and common organic solvents is not extensively available in peer-reviewed literature or chemical databases. The following table is provided as a template for researchers to populate as data becomes available through experimental determination.

Solvent	Chemical Formula	Solubility (g/100 mL) at 25 °C	Temperature Dependence Noted
Water	H ₂ O	Data not available	Data not available
Methanol	CH ₃ OH	Data not available	Data not available
Ethanol	C ₂ H ₅ OH	Data not available	Data not available
Acetone	C ₃ H ₆ O	Data not available	Data not available
Acetonitrile	C ₂ H ₃ N	Data not available	Data not available
Dimethylformamide (DMF)	C ₃ H ₇ NO	Data not available	Data not available
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Data not available	Data not available

Experimental Protocols for Solubility Determination

The following protocols are standard methods for determining the solubility of a solid compound like ethylammonium sulfate in various solvents.[\[3\]](#)[\[4\]](#)[\[5\]](#)

General Materials and Equipment

- Ethylammonium sulfate (high purity)
- Selected solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μ m PTFE or nylon)
- Vials with airtight seals

- Drying oven
- Spectrophotometer (for spectroscopic method)
- High-Performance Liquid Chromatography (HPLC) system (for chromatographic method)

Isothermal Shake-Flask Method (Gravimetric Determination)

This is a widely accepted and accurate method for determining equilibrium solubility.^[4]

- Preparation of Saturated Solution:
 - Add an excess amount of ethylammonium sulfate to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time to reach equilibrium. A period of 24 to 72 hours is typically recommended.^[4]
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) pipette.
 - Filter the collected supernatant through a syringe filter to remove any remaining solid particles.
- Gravimetric Analysis:
 - Transfer a precisely weighed aliquot of the clear, saturated filtrate to a pre-weighed, dry evaporating dish.^[3]

- Evaporate the solvent in a drying oven at a temperature that is sufficient to remove the solvent without decomposing the ethylammonium sulfate.
- Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it.
- Repeat the drying and weighing process until a constant weight is achieved.[3]
- Calculation of Solubility:
 - The solubility (S) in g/100 mL is calculated using the following formula: $S = (\text{mass of residue} / \text{volume of filtrate}) * 100$

Spectroscopic Method

This method is suitable if ethylammonium sulfate has a chromophore that absorbs in the UV-Vis range and the solvent is transparent in that region.

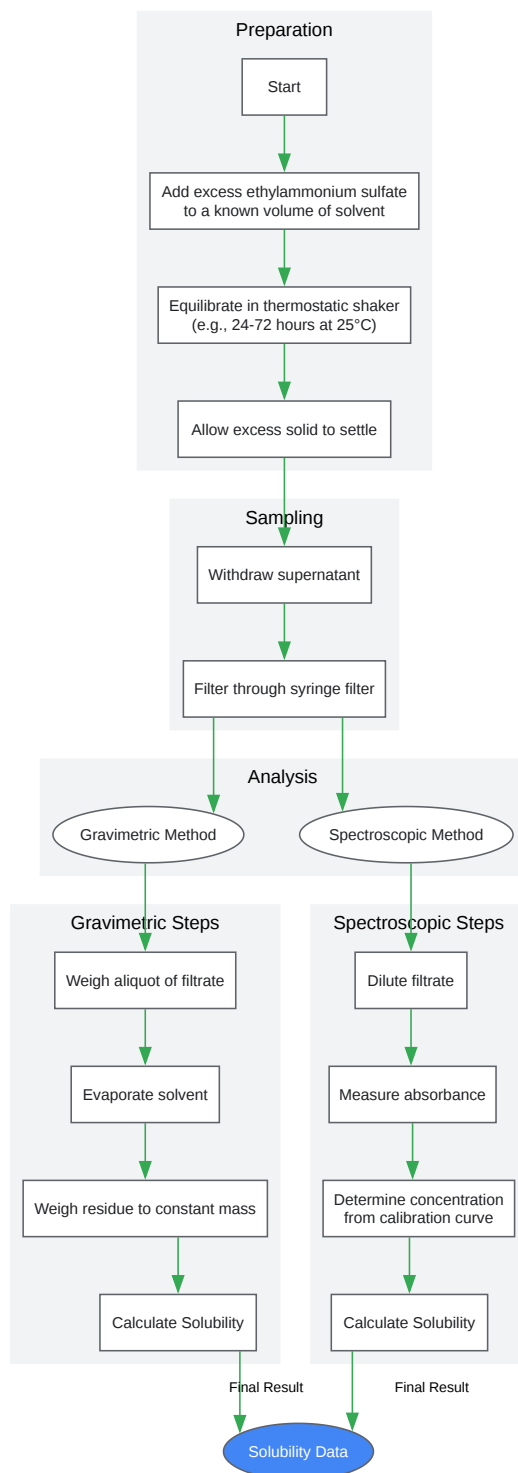
- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of ethylammonium sulfate of known concentrations in the chosen solvent.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Construct a calibration curve by plotting absorbance versus concentration.
- Analysis of Saturated Solution:
 - Prepare a saturated solution as described in the shake-flask method (Section 4.2, step 1).
 - After filtration, dilute a known volume of the saturated filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Determine the concentration of the diluted solution from the calibration curve.

- Calculate the concentration of the original saturated solution by accounting for the dilution factor.

Visualizations

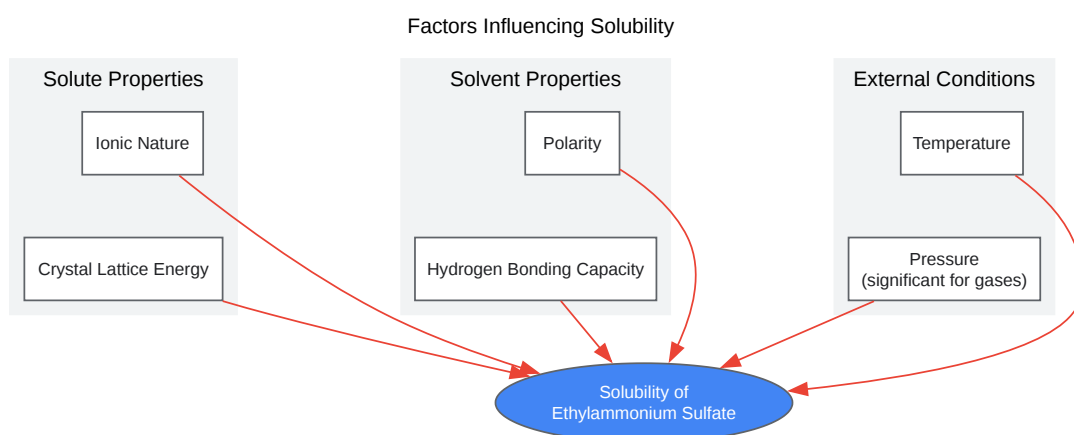
Experimental Workflow for Solubility Determination

Workflow for Solubility Determination

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Workflow for Solubility Determination

Logical Relationships in Solubility



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Factors Influencing Solubility

Conclusion

While quantitative data on the solubility of ethylammonium sulfate in water and common organic solvents is currently limited, this guide provides the necessary framework and experimental protocols for researchers to perform these crucial measurements. The provided methodologies, primarily the isothermal shake-flask method, are robust and widely accepted for generating reliable solubility data. The presented workflow and logical diagrams serve to visually simplify the process and the underlying principles of solubility. It is anticipated that by following these standardized procedures, the scientific community can build a comprehensive and comparable dataset for ethylammonium sulfate, facilitating its broader application in research and development.

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